

Using 1-[(2,3-Dichlorophenyl)methyl]piperazine as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 1-[(2,3-Dichlorophenyl)methyl]piperazine

CAS No.: 523980-04-3

Cat. No.: B3370779

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Technical Application Note: 1-[(2,3-Dichlorophenyl)methyl]piperazine

Executive Summary

This guide details the technical specifications, synthesis, and application of **1-[(2,3-Dichlorophenyl)methyl]piperazine** (hereafter referred to as 2,3-DCBP).

Critical Technical Distinction: Researchers must distinguish 2,3-DCBP from its structural homolog, 1-(2,3-Dichlorophenyl)piperazine (DCPP, CAS 41202-77-1). While DCPP is the primary intermediate for the blockbuster antipsychotic Aripiprazole, 2,3-DCBP contains a methylene ($-\text{CH}_2-$) bridge between the phenyl ring and the piperazine nitrogen.

Primary Applications:

- **Structure-Activity Relationship (SAR) Studies:** Used to modulate steric bulk and linker length in dopaminergic/serotonergic ligands.

- Impurity Reference Standard: Used to identify and quantify "benzyl-homolog" impurities in pharmaceutical processes where benzyl chloride contaminants may be present.
- Fragment-Based Drug Discovery: A building block for synthesizing novel piperazine-based CNS agents.

Chemical Specifications & Properties[1][2][3][4][5][6][7]

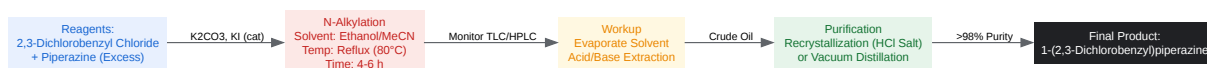
Property	Specification
IUPAC Name	1-[(2,3-Dichlorophenyl)methyl]piperazine
Molecular Formula	C ₁₁ H ₁₄ Cl ₂ N ₂
Molecular Weight	245.15 g/mol
Appearance	Off-white to pale yellow solid (low melting) or viscous oil
Solubility	Soluble in DCM, MeOH, DMSO; Slightly soluble in water
pKa (Calc)	~9.1 (Piperazine secondary amine)
Storage	2–8°C, Hygroscopic, Store under Argon

Protocol A: Selective Synthesis of 2,3-DCBP

Objective: Synthesize high-purity 2,3-DCBP via N-alkylation while minimizing bis-alkylation byproducts.

Reaction Scheme

The synthesis involves the nucleophilic attack of piperazine on 2,3-dichlorobenzyl chloride.



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Figure 1: Synthetic workflow for mono-N-alkylation of piperazine.

Step-by-Step Methodology

Reagents:

- 2,3-Dichlorobenzyl chloride (1.0 equiv)
- Piperazine (Anhydrous) (5.0 equiv) — Critical: Excess prevents bis-alkylation.
- Potassium Carbonate (K_2CO_3) (2.0 equiv)
- Acetonitrile (MeCN) (10 vol)
- Potassium Iodide (KI) (0.1 equiv) — Catalyst.

Procedure:

- Preparation: In a 3-neck round-bottom flask equipped with a reflux condenser and nitrogen inlet, dissolve Piperazine (5.0 equiv) in MeCN.
- Activation: Add K_2CO_3 and catalytic KI. Stir at room temperature for 15 minutes.
- Addition: Dropwise add 2,3-Dichlorobenzyl chloride (1.0 equiv) dissolved in minimal MeCN over 30 minutes.
 - Technical Insight: Slow addition into a large excess of piperazine ensures the statistical probability favors mono-alkylation over bis-alkylation.
- Reaction: Heat to reflux (approx. 80°C) for 4–6 hours. Monitor by TLC (System: DCM/MeOH 9:1) or HPLC.^[1]
- Workup:
 - Cool to room temperature. Filter off inorganic salts (KCl, excess K_2CO_3).

- Concentrate the filtrate under reduced pressure to remove solvent and most unreacted piperazine (piperazine sublimes/distills).
- Acid-Base Purification (Crucial): Dissolve residue in DCM. Wash with water (removes remaining piperazine). Extract organic layer with 1M HCl. The product moves to the aqueous phase; non-basic impurities stay in DCM.
- Basify the aqueous phase with 2M NaOH to pH >12. Extract back into DCM.
- Dry over Na₂SO₄ and concentrate to yield 2,3-DCBP free base.

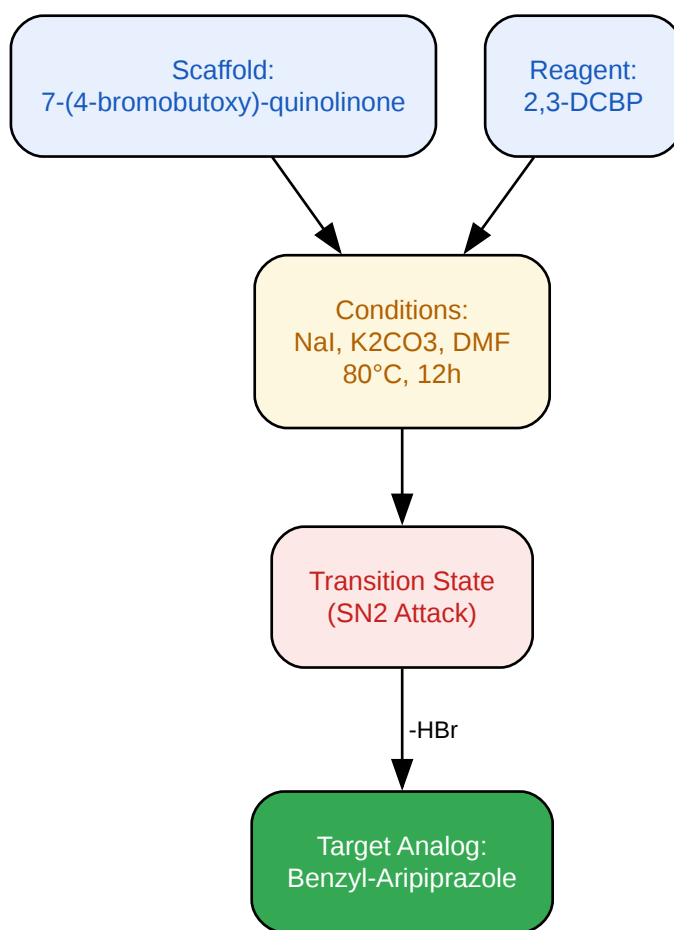
Protocol B: Application in SAR Library Generation

Objective: Use 2,3-DCBP to synthesize an "Aripiprazole Analog" (Benzyl-Aripiprazole) to test the effect of linker elongation on receptor binding.

Context: Aripiprazole uses a phenyl-piperazine.^{[2][3][4]} This protocol substitutes it with benzyl-piperazine to create a homolog for pharmacological evaluation.

Reaction Scheme

Coupling 2,3-DCBP with 7-(4-bromobutoxy)-3,4-dihydroquinolin-2(1H)-one.



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Figure 2: Coupling strategy for SAR analog synthesis.

Procedure:

- Dissolve 7-(4-bromobutoxy)-3,4-dihydroquinolin-2(1H)-one (1.0 equiv) in DMF.
- Add 2,3-DCBP (1.1 equiv), K₂CO₃ (2.0 equiv), and NaI (0.5 equiv).
- Heat to 80°C for 12 hours.
- Pour into ice water; filter the precipitate.
- Recrystallize from Ethanol to obtain the target analog.

Quality Control & Analytical Methods

Differentiation: 2,3-DCBP vs. DCPD

Because these molecules are chemically similar, they must be strictly differentiated in QC.

Feature	2,3-DCBP (Benzyl)	DCPD (Phenyl)
Linker	–CH ₂ – (Methylene)	Direct Bond
¹ H NMR (CDCl ₃)	Singlet at ~3.6 ppm (Benzylic CH ₂)	No benzylic protons
Mass Spec (M+H)	245.15	231.12
HPLC RT	Longer retention (More lipophilic)	Shorter retention

HPLC Method (Reverse Phase)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150mm, 5µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 min.
- Detection: UV @ 254 nm.
- Expected Result: 2,3-DCBP elutes after DCPD due to the additional methylene group increasing lipophilicity.

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